

Part 1: The Core Synthesis Pathway: From Phenol to Ester

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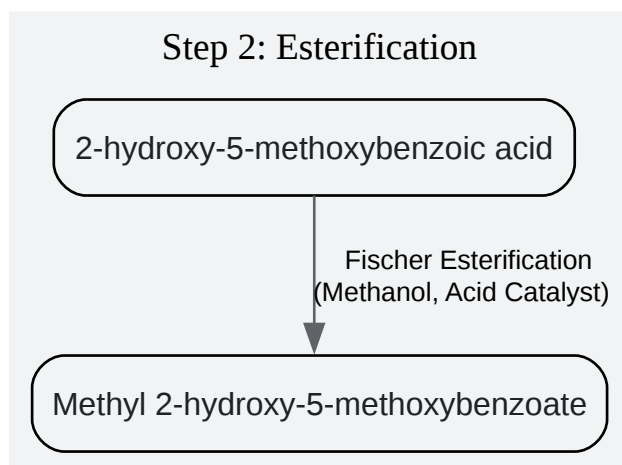
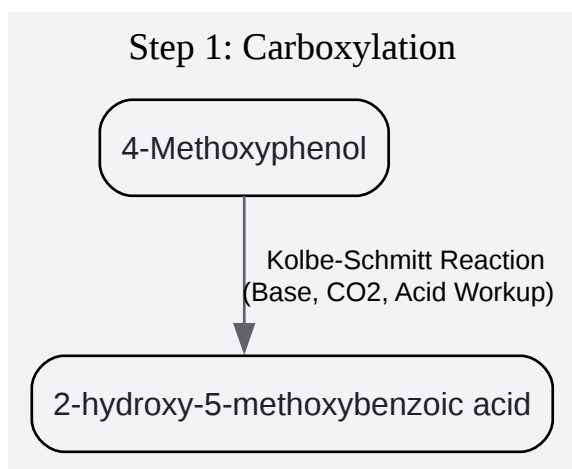
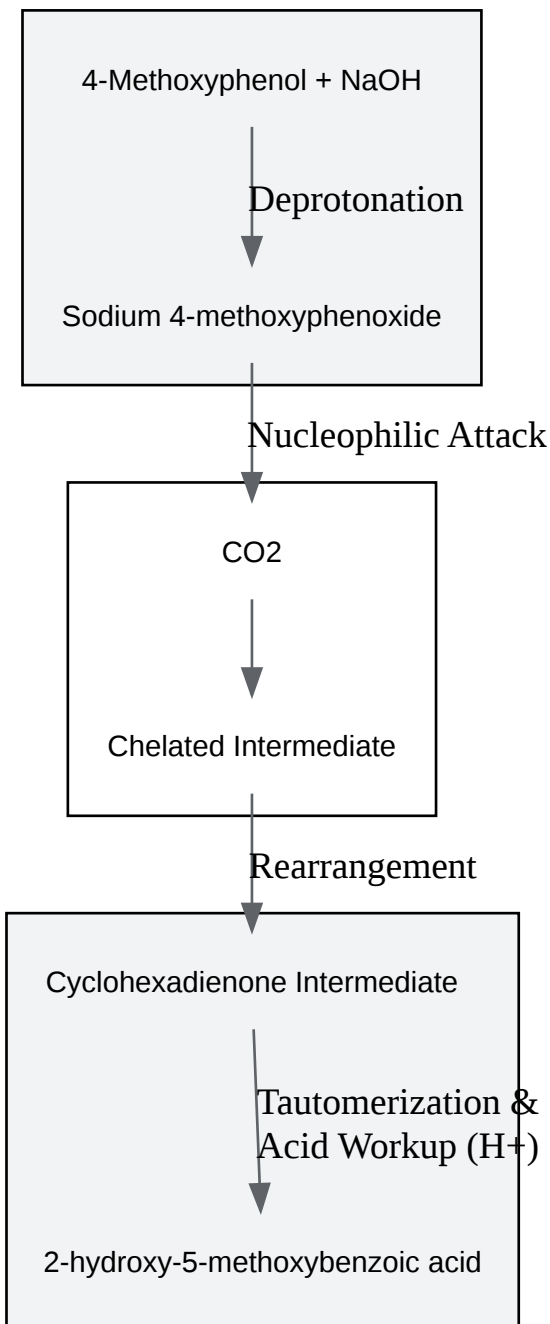
Compound of Interest

Compound Name: *Methyl 2-hydroxy-5-methoxybenzoate*

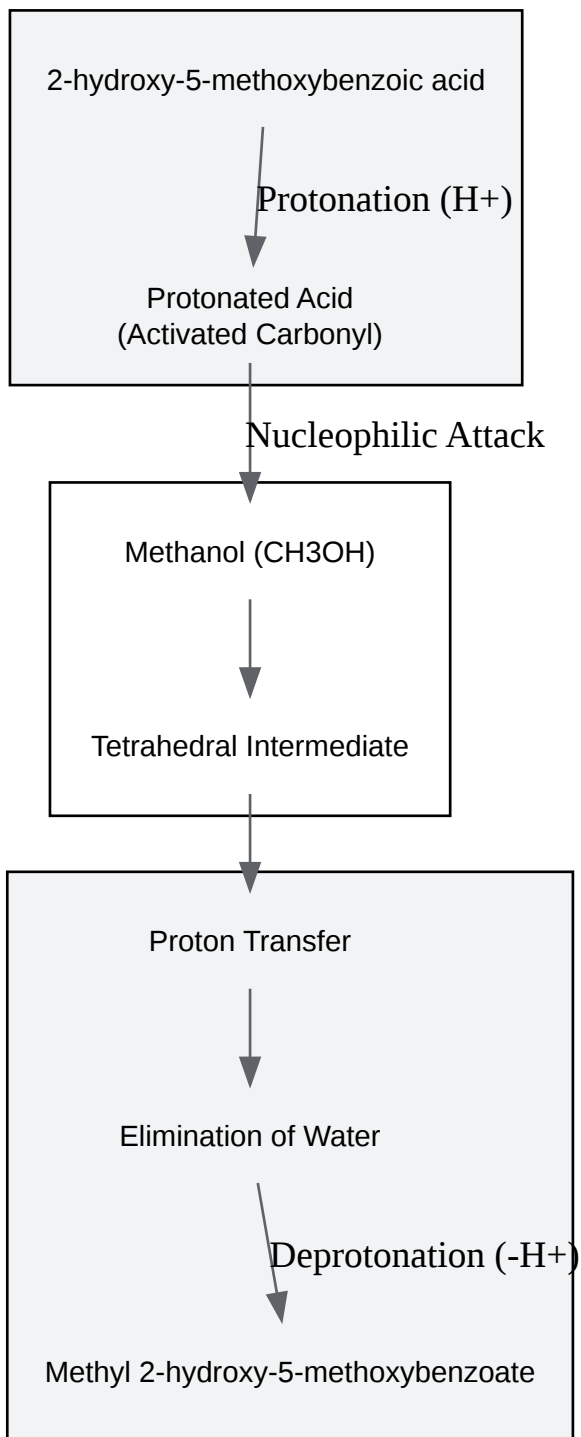
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The logical and field-proven approach to synthesizing **Methyl 2-hydroxy-5-methoxybenzoate** is a sequential two-step process. This method offers high yields and utilizes well-understood, reliable chemical transformations.

**Kolbe-Schmitt Reaction Mechanism**

Fischer Esterification Mechanism

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References

- 1. Methyl 2-hydroxy-5-methoxybenzoate | 2905-82-0 | FM71188 [biosynth.com]
- 2. clearsynth.com [clearsynth.com]
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